

Application Note: Analysis of Triisononyl Trimellitate (TINT) by High-Performance Liquid Chromatography

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Triisononyl trimellitate*

CAS No.: 890091-51-7

Cat. No.: B044416

[Get Quote](#)

Abstract

This application note presents a detailed protocol for the quantitative analysis of **triisononyl trimellitate** (TINT), a high molecular weight plasticizer, using High-Performance Liquid Chromatography (HPLC) with UV detection. Due to the absence of specific standardized application notes for TINT, this method has been developed based on established protocols for chemically similar large ester plasticizers. The described method utilizes reversed-phase chromatography, which is well-suited for the separation of non-polar compounds like TINT. This document provides a comprehensive experimental protocol, including sample preparation, HPLC conditions, and a framework for method validation.

Introduction

Triisononyl trimellitate (TINT) is a monomeric plasticizer widely used in various polymer applications, notably in PVC formulations for wire and cable insulation, to enhance flexibility and durability. Accurate quantification of TINT is crucial for quality control, stability studies, and monitoring its migration from consumer products. High-Performance Liquid Chromatography

(HPLC) is a powerful analytical technique for the separation, identification, and quantification of such compounds. This application note outlines a robust HPLC method that can serve as a foundational protocol for researchers, scientists, and professionals in drug development and material science for the analysis of TINT.

Experimental Protocol

Sample Preparation

The sample preparation procedure aims to extract TINT from its matrix and prepare it in a solvent compatible with the HPLC mobile phase.

- Extraction:
 - For solid samples (e.g., polymer matrices), weigh a representative portion of the sample.
 - Perform a solvent extraction using a solvent in which TINT is highly soluble, such as tetrahydrofuran (THF) or chloroform. The choice of solvent may need to be optimized based on the sample matrix.
 - Ultrasonication can be employed to enhance the extraction efficiency.
 - After extraction, centrifuge the sample to pellet any insoluble material.
- Dilution:
 - Carefully transfer the supernatant to a clean vial.
 - Evaporate the extraction solvent under a gentle stream of nitrogen.
 - Reconstitute the dried extract in the mobile phase (Acetonitrile/Water mixture) to a known volume.
 - Perform serial dilutions as necessary to bring the concentration of TINT within the linear range of the calibration curve.
- Filtration:

- Filter the final diluted sample through a 0.45 μm PTFE syringe filter to remove any particulate matter before injection into the HPLC system.

HPLC Method

This method is based on reversed-phase chromatography, which is ideal for separating hydrophobic molecules like TINT.

- Instrumentation: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector.
- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm particle size) is recommended.[\[1\]](#)
- Mobile Phase: A mixture of Acetonitrile and Water (e.g., 90:10 v/v). The mobile phase should be filtered and degassed prior to use.[\[1\]](#)
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μL .
- Column Temperature: 40°C.[\[1\]](#)
- Detector: UV detection at 205 nm.[\[1\]](#) This wavelength is suggested based on the analysis of similar ester compounds.

Calibration and Quantification

- Standard Preparation: Prepare a stock solution of a TINT reference standard in the mobile phase. From the stock solution, prepare a series of calibration standards by serial dilution to cover the expected concentration range of the samples.
- Calibration Curve: Inject the calibration standards into the HPLC system and record the peak area for each concentration. Construct a calibration curve by plotting the peak area versus the concentration of TINT.
- Quantification: Inject the prepared samples and determine the peak area corresponding to TINT. The concentration of TINT in the samples can then be calculated using the linear

regression equation derived from the calibration curve.

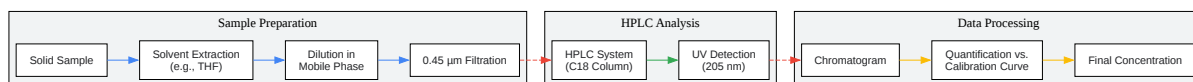
Data Presentation

The following table summarizes the proposed quantitative parameters for the HPLC analysis of TINT. These values should be determined during method validation in the user's laboratory.

Parameter	Proposed Value/Range
Retention Time (RT)	To be determined experimentally
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	To be determined
Limit of Quantification (LOQ)	To be determined
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Visualizations

The following diagram illustrates the complete workflow for the HPLC analysis of **triisononyl trimellitate**.



[Click to download full resolution via product page](#)

Caption: Workflow for HPLC analysis of TINT.

Conclusion

The proposed HPLC method provides a reliable and robust starting point for the quantitative analysis of **triisononyl trimellitate** in various sample matrices. The use of a C18 reversed-phase column with a mobile phase of acetonitrile and water, coupled with UV detection, is a well-established approach for similar non-polar, high molecular weight esters. For optimal performance, it is essential that users validate this method in their own laboratories to determine specific performance characteristics such as retention time, linearity, LOD, and LOQ. This application note serves as a valuable resource for researchers and scientists requiring a precise and accurate method for TINT quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- To cite this document: BenchChem. [Application Note: Analysis of Triisononyl Trimellitate (TINT) by High-Performance Liquid Chromatography]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b044416/docs#application-note-analysis-of-triisononyl-trimellitate-tint-by-high-performance-liquid-chromatography>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)